

An In-depth Technical Guide to Hexyl Isobutyrate

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Compound of Interest

Compound Name: *Hexyl isobutyrate*

Cat. No.: *B1584823*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Hexyl isobutyrate, a carboxylic acid ester, is a versatile organic compound with significant applications across various industries, including the flavor, fragrance, and chemical sectors. This technical guide provides a comprehensive overview of **hexyl isobutyrate**, focusing on its chemical identity, physicochemical properties, synthesis, and spectral data. The information is tailored for researchers, scientists, and professionals in drug development who may utilize this compound as a reference standard, a building block in organic synthesis, or a well-characterized solvent.

Chemical Identity and Synonyms

Hexyl isobutyrate is systematically known as hexyl 2-methylpropanoate. Its unique Chemical Abstracts Service (CAS) number is 2349-07-7.^{[1][2][3][4]} This identifier is crucial for unambiguous identification in research and regulatory documentation. The compound is also known by several synonyms, which are listed in the table below for easy reference.

Identifier Type	Identifier
CAS Number	2349-07-7 [1] [2] [3] [4]
IUPAC Name	hexyl 2-methylpropanoate [2]
Synonyms	Hexyl 2-methylpropanoate, Isobutyric acid hexyl ester, n-Hexyl isobutyrate, Hexyl isobutanoate, 1-Hexyl isobutyrate, Hexyl 2-methylpropionate [1] [2] [4] [5]
FEMA Number	3172 [2] [4]
EINECS Number	219-075-8 [4]
Molecular Formula	C10H20O2 [1] [2] [4]
Molecular Weight	172.26 g/mol [2] [4]
InChI	InChI=1S/C10H20O2/c1-4-5-6-7-8-12-10(11)9(2)3/h9H,4-8H2,1-3H3 [2]
InChIKey	CYHBDKTZDLRMY-UHFFFAOYSA-N [2]
SMILES	CCCCCCCOC(=O)C(C)C [2]

Physicochemical Properties

A thorough understanding of the physicochemical properties of **hexyl isobutyrate** is essential for its handling, application, and integration into experimental designs. The following table summarizes its key physical and chemical characteristics.

Property	Value
Appearance	Colorless liquid[2][4]
Odor	Fruity, green, apple, pear-like[3]
Density	0.86 g/mL at 25 °C
Boiling Point	198 - 200 °C[2][4]
Flash Point	73 °C (164 °F)[1][6]
Vapor Pressure	0.413 mmHg at 25 °C[1]
Refractive Index	n _{20/D} 1.412 - 1.416[2][4]
Water Solubility	58.21 mg/L at 20 °C[4]
Solubility in Organic Solvents	Soluble in alcohol, propylene glycol, and most fixed oils[6][7]

Synthesis of Hexyl Isobutyrate

Hexyl isobutyrate is typically synthesized via Fischer esterification, a classic organic reaction involving the acid-catalyzed esterification of a carboxylic acid with an alcohol. In this case, isobutyric acid and hexanol are the reactants.

General Experimental Protocol: Fischer Esterification

The following is a generalized protocol for the synthesis of **hexyl isobutyrate** based on the principles of Fischer esterification.

Materials:

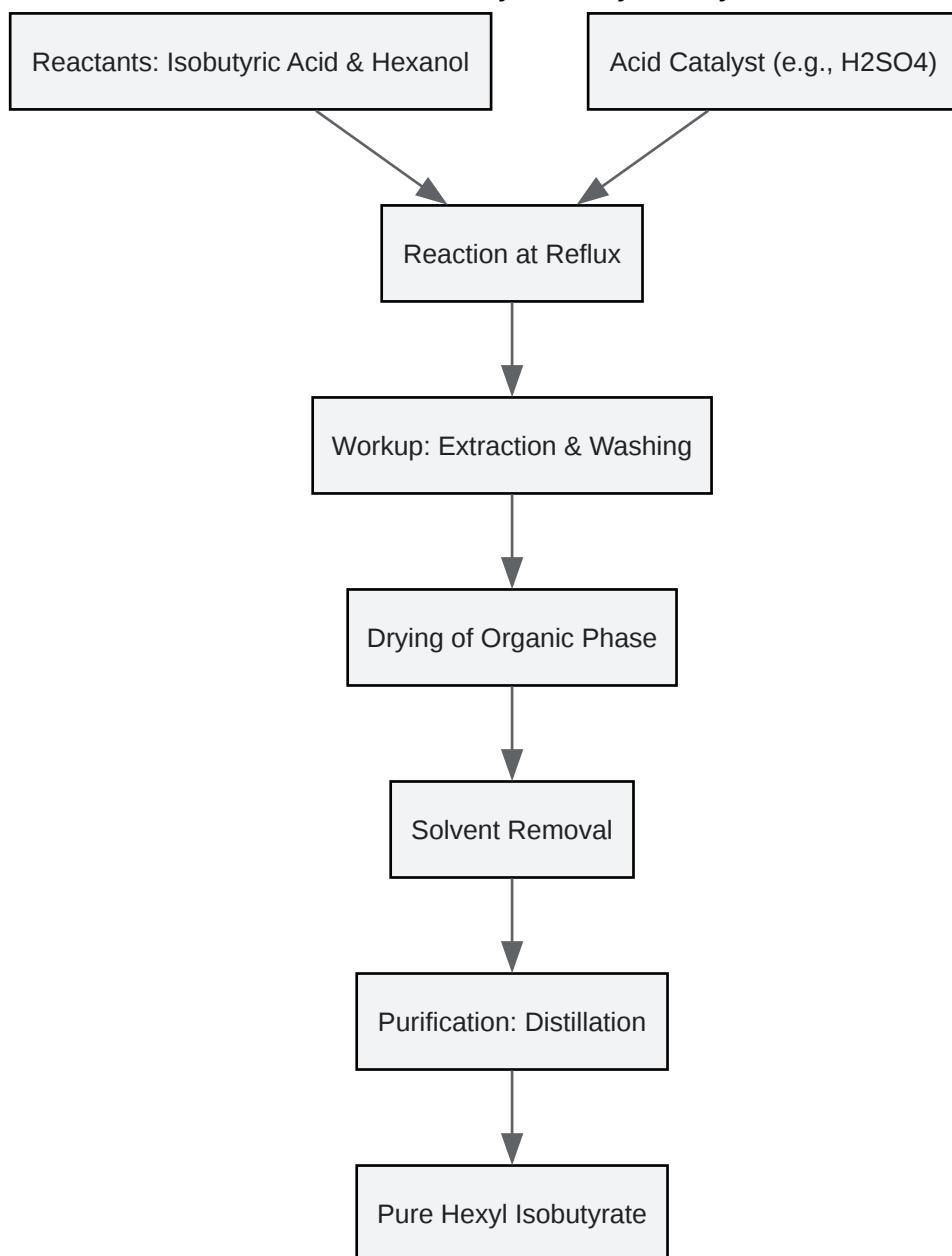
- Isobutyric acid
- Hexanol
- Concentrated sulfuric acid (catalyst)
- Diethyl ether (or other suitable organic solvent)

- Saturated sodium bicarbonate solution
- Brine (saturated sodium chloride solution)
- Anhydrous sodium sulfate

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine equimolar amounts of isobutyric acid and hexanol.
- Slowly add a catalytic amount of concentrated sulfuric acid to the mixture.
- Heat the reaction mixture to reflux and maintain for a period of 1-2 hours. The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Transfer the mixture to a separatory funnel and add diethyl ether to dilute the product.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acidic catalyst), and brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter to remove the drying agent.
- Remove the solvent under reduced pressure using a rotary evaporator.
- The crude product can be further purified by distillation to obtain pure **hexyl isobutyrate**.

General Workflow for Hexyl Isobutyrate Synthesis

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Caption: Synthesis workflow for **hexyl isobutyrate**.

Spectral Data

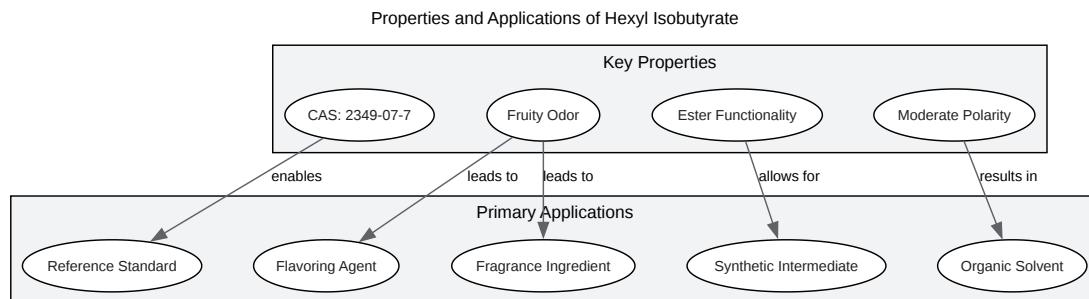
The structural confirmation of synthesized or procured **hexyl isobutyrate** is typically performed using various spectroscopic techniques.

- Mass Spectrometry (MS): The electron ionization (EI) mass spectrum of **hexyl isobutyrate** shows characteristic fragmentation patterns that can be used for its identification.[2][8]
- Infrared (IR) Spectroscopy: The IR spectrum of **hexyl isobutyrate** exhibits a strong absorption band around $1730\text{-}1750\text{ cm}^{-1}$, which is characteristic of the C=O stretching vibration of the ester functional group.[2][9]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ^1H and ^{13}C NMR spectroscopy provide detailed information about the molecular structure of **hexyl isobutyrate**, allowing for the unambiguous assignment of all protons and carbons.[2]

Applications and Relevance in Research

While **hexyl isobutyrate** is predominantly used in the flavor and fragrance industries for its fruity aroma, its well-defined chemical and physical properties make it relevant in a research context.[10]

- Solvent: Its ester functionality and alkyl chain provide moderate polarity, making it a potential solvent for a range of organic compounds.[4]
- Reference Standard: In analytical chemistry, pure **hexyl isobutyrate** can serve as a reference standard for method development and validation, particularly in gas chromatography.
- Synthetic Building Block: The ester group can be a site for further chemical transformations, allowing **hexyl isobutyrate** to be used as a starting material or intermediate in more complex organic syntheses.



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Caption: Logical relationships of **hexyl isobutyrate**.

Conclusion

Hexyl isobutyrate is a well-characterized organic compound with a range of applications. For researchers and professionals in drug development, it can serve as a useful solvent, a reliable analytical standard, or a versatile building block in organic synthesis. This guide has provided essential technical information to support its effective utilization in a scientific setting.

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